

A Technical Guide to the Solubility of IR-797 Chloride

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Compound of Interest

Compound Name: IR-797 chloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of the near-infrared (NIR) fluorescent dye, **IR-797 chloride**. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this dye in their work. The guide includes a summary of solubility data in various solvents, a detailed experimental protocol for solubility determination, and visualizations of relevant biological and experimental workflows.

Core Properties of IR-797 Chloride

IR-797 chloride is a heptamethine cyanine dye known for its strong absorption and fluorescence in the near-infrared spectrum, typically with an absorption maximum around 797 nm in methanol.^{[1][2]} Its chemical formula is $C_{31}H_{34}Cl_2N_2$, and it has a molecular weight of 505.52 g/mol.^{[1][2][3]} This dye is frequently used in various biomedical applications, including as a labeling agent for in vivo imaging and as a component in the formulation of nanoparticles for photodynamic therapy and drug delivery.

Solubility of IR-797 Chloride

The solubility of **IR-797 chloride** is a critical parameter for its effective use in experimental and developmental settings. The dye is generally described as being "solvent soluble." The following table summarizes the available quantitative and qualitative solubility data for **IR-797 chloride** in different solvents.

Solvent	Formula	Type	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	$(\text{CH}_3)_2\text{SO}$	Polar Aprotic	10 mg/mL (19.78 mM)	The use of sonication may be required to achieve this concentration. It is also recommended to use freshly opened, anhydrous DMSO as the solvent is hygroscopic.
Methanol	CH_3OH	Polar Protic	Soluble	IR-797 chloride is readily soluble in methanol.
N,N-Dimethylformamide (DMF)	$(\text{CH}_3)_2\text{NC(O)H}$	Polar Aprotic	Data not available	Based on its polar aprotic nature, some level of solubility is expected.
Ethanol	$\text{C}_2\text{H}_5\text{OH}$	Polar Protic	Data not available	As a polar protic solvent similar to methanol, some solubility is anticipated.
Water	H_2O	Polar Protic	Sparingly Soluble	The hydrophobic nature of the core IR-797 molecule suggests limited solubility in aqueous solutions without

solubilizing
agents.

Experimental Protocol: Determination of Solubility

While specific experimental data for the solubility of **IR-797 chloride** in a wide range of solvents is not readily available in the public domain, a general protocol for its determination can be established based on standard laboratory practices for solid compounds.

Objective: To determine the solubility of **IR-797 chloride** in a given solvent at a specific temperature.

Materials:

- **IR-797 chloride** (solid)
- Solvent of interest (e.g., DMSO, Methanol, Water)
- Vortex mixer
- Thermostatic shaker or water bath
- Analytical balance
- Microcentrifuge
- Spectrophotometer
- Calibrated pipettes
- Glass vials with screw caps

Methodology:

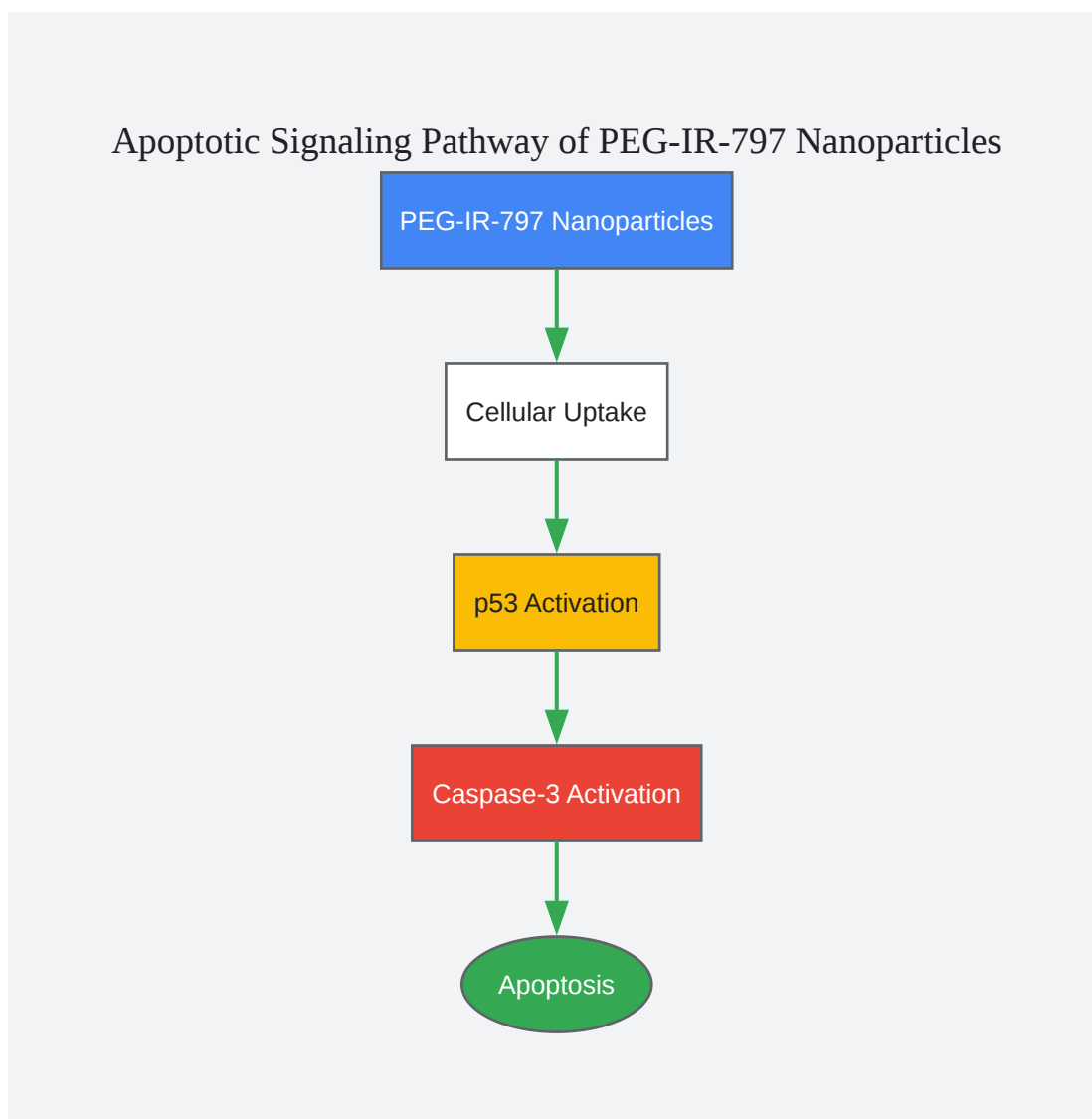
- Preparation of Saturated Solutions:
 - Add an excess amount of **IR-797 chloride** to a series of glass vials.

- Pipette a known volume of the desired solvent into each vial.
- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The solution should appear saturated with undissolved solid material at the bottom.
- Separation of Undissolved Solid:
 - After equilibration, centrifuge the vials at a high speed to pellet the undissolved **IR-797 chloride**.
 - Carefully collect a known volume of the supernatant without disturbing the pellet.
- Quantification:
 - Prepare a series of standard solutions of **IR-797 chloride** of known concentrations in the same solvent.
 - Measure the absorbance of the standard solutions and the supernatant from the saturated solution at the wavelength of maximum absorbance (λ_{max}) for **IR-797 chloride** in that solvent.
 - Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
 - Use the calibration curve to determine the concentration of **IR-797 chloride** in the supernatant. This concentration represents the solubility of the compound in that solvent at the specified temperature.
- Data Reporting:

- Express the solubility in appropriate units, such as mg/mL or molarity (mol/L).

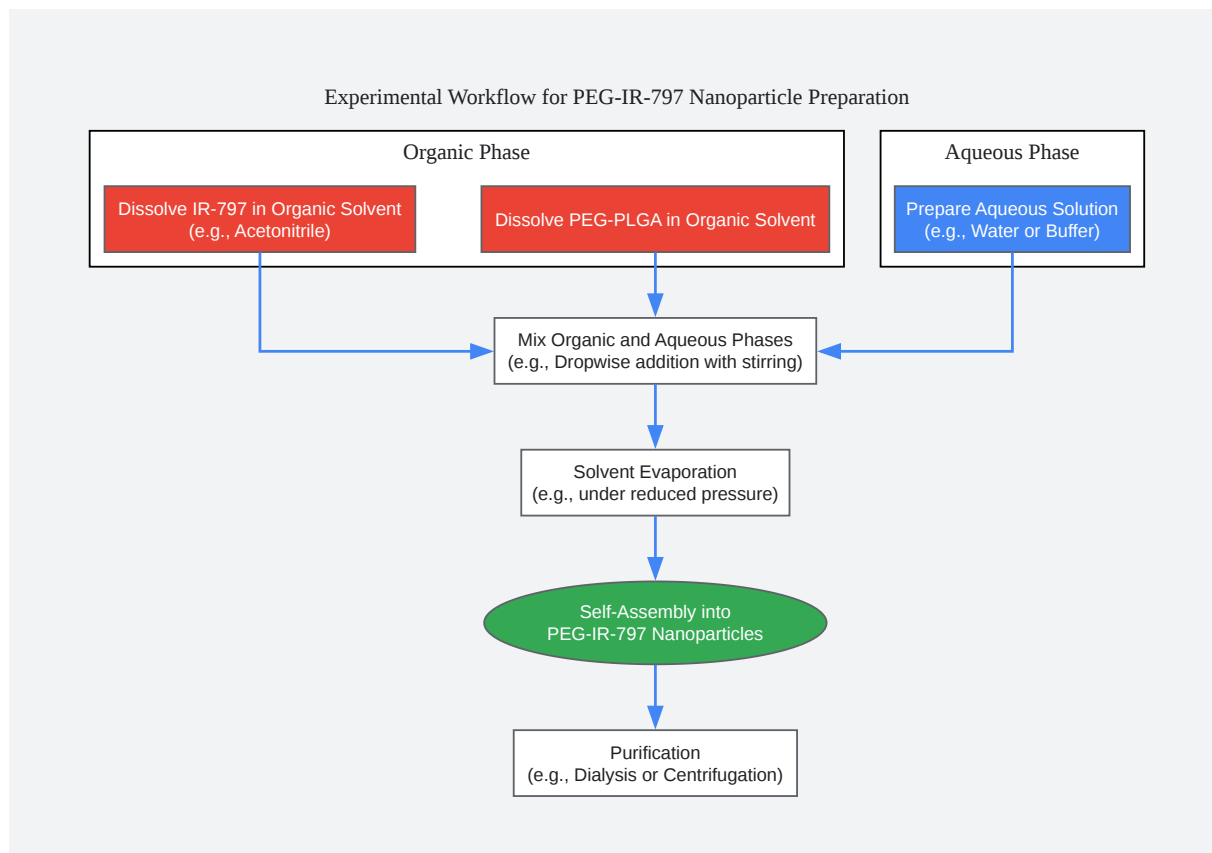
Visualization of Relevant Pathways and Workflows

The following diagrams, created using the DOT language, illustrate a key signaling pathway involving IR-797 and a typical experimental workflow for the preparation of IR-797-loaded nanoparticles.



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Caption: Apoptotic signaling pathway induced by PEG-IR-797 nanoparticles.



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Caption: A generalized workflow for the preparation of PEG-IR-797 nanoparticles.

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